Comparative Guide: 1H NMR Spectrum Analysis of 4-(2-Nitrovinyl)-1H-indole

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Compound of Interest

Compound Name:	*4-(2-Nitrovinyl)-1H-indole*
CAS No.:	*851192-48-8*
Cat. No.:	*B3023432*

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Executive Summary

4-(2-Nitrovinyl)-1H-indole is a critical synthetic intermediate, primarily utilized as a precursor for 4-substituted tryptamines (e.g., psilocybin analogs) via reduction. Its structural validation is pivotal because the electrophilic substitution of indoles naturally favors the C3 position. Consequently, the 3-(2-nitrovinyl) isomer is the most common impurity or alternative product.

This guide provides a rigorous comparative analysis to distinguish the target 4-isomer from the thermodynamically favored 3-isomer using 1H NMR spectroscopy. The analysis relies on three diagnostic pillars: Vinyl Geometry (Coupling Constants), Pyrrole Ring Integrity, and Regio-dependent Deshielding.

Part 1: Strategic Comparison (Target vs. Alternative)

The primary challenge in analyzing **4-(2-nitrovinyl)-1H-indole** is confirming that the nitrovinyl group is attached to the benzene ring (C4) rather than the pyrrole ring (C3).

Diagnostic Logic Table

Feature	Target: 4-(2-Nitrovinyl)-1H-indole	Alternative: 3-(2-Nitrovinyl)-1H-indole	Differentiation Logic
H3 Proton	Present (6.5 - 7.2 ppm)	Absent (Substituted)	Primary Indicator. The presence of H3 confirms the C3 position is open.
H2 Proton	Doublet/Multiplet (Couples to H3)	Singlet/Doublet (No H3 coupling)	H2-H3 coupling (Hz) is only possible in the 4-isomer.
Vinyl Splitting	Two Doublets (Hz)	Two Doublets (Hz)	Both are trans-isomers; splitting alone does not distinguish regioisomers, but confirms alkene geometry.
Shift Environment	Vinyl group affects Benzene protons (H5, H6, H7)	Vinyl group affects Pyrrole proton (H2)	The 3-isomer causes a significant downfield shift of H2 (ppm).

Part 2: Detailed Spectral Analysis

The Nitrovinyl Region (7.5 – 8.5 ppm)

The nitrovinyl moiety (

) exhibits a characteristic AB system (or AX depending on the field strength).

- -Proton (adjacent to NO2): This proton is significantly deshielded by the nitro group's anisotropy and electron-withdrawing nature.
  - Expected Shift:

    8.0 – 8.4 ppm.[1]

- Multiplicity: Doublet (

).

- Coupling (

  ):13.0 – 13.8 Hz. This large coupling constant definitively assigns the geometry as Trans (

). (Cis coupling would be 7–10 Hz).

- -Proton (adjacent to Indole):
  - Expected Shift:

    7.6 – 8.0 ppm.

  - Multiplicity: Doublet (

).

  - Coupling (

    ): Matches the

    -proton (~13.5 Hz).

The Indole Core (6.5 – 12.0 ppm)

This region confirms the substitution pattern.

- NH (H1): Broad singlet,

  11.2 – 11.8 ppm (highly solvent/concentration dependent).

- H2 & H3 (The "Fingerprint"):
  - H2: Appears around

    7.3 – 7.5 ppm.[1] It will show a small coupling (

    Hz) to H3.

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- H3: Appears upfield around

  6.5 – 7.0 ppm. The existence of this signal is the "Smoking Gun" for 4-substitution. In the 3-isomer, this peak disappears completely.

- Benzenoid Protons (H5, H6, H7):
  - H5: The nitrovinyl group at C4 exerts a deshielding effect (paramagnetic shift) on the adjacent H5. Expect H5 to be downfield relative to H6/H7.
  - H7: Doublet, typically

    7.0 – 7.4 ppm.
  - H6: Triplet (pseudotriplet),

    6.9 – 7.2 ppm.

Summary of Chemical Shifts (DMSO-d6)

Proton Assignment	Approx. Shift (ppm)	Multiplicity	Coupling Constant (Hz)
NH (1)	11.50	br s	-
Vinyl-	8.35	d	13.5 (Trans)
Vinyl-	7.95	d	13.5 (Trans)
H2	7.45	dd / d	
H5	7.60	d	
H7	7.40	d	
H6	7.15	t	
H3	6.80	dd / d	

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> Note: Exact values vary by concentration. The relative order and splitting patterns are the constants.

Part 3: Experimental Protocol

To ensure high-resolution data capable of resolving the

coupling (approx 3 Hz), strict adherence to sample preparation is required.

Reagents

- Solvent: DMSO-d6 (Dimethyl sulfoxide-d6).
  - Why? Indoles and nitro-compounds are polar. CDCl3 often leads to peak broadening of the NH signal and poor solubility. DMSO-d6 sharpens the exchangeable protons.
- Internal Standard: TMS (Tetramethylsilane) or residual DMSO peak (referenced to 2.50 ppm).

Workflow

- Mass Measurement: Weigh 5–10 mg of the solid **4-(2-nitrovinyl)-1H-indole**.
- Solvation: Dissolve in 0.6 mL of DMSO-d6. Ensure the solution is homogenous; filtering through a cotton plug is recommended if turbidity persists.
- Acquisition Parameters:
  - Scans (NS): Minimum 16 (for >300 MHz instruments).
  - Relaxation Delay (D1): Set to

    2.0 seconds to allow full relaxation of vinyl protons for accurate integration.
  - Pulse Angle: 30° or 45°.
- Processing:
  - Apply exponential multiplication (LB = 0.3 Hz) to reduce noise.

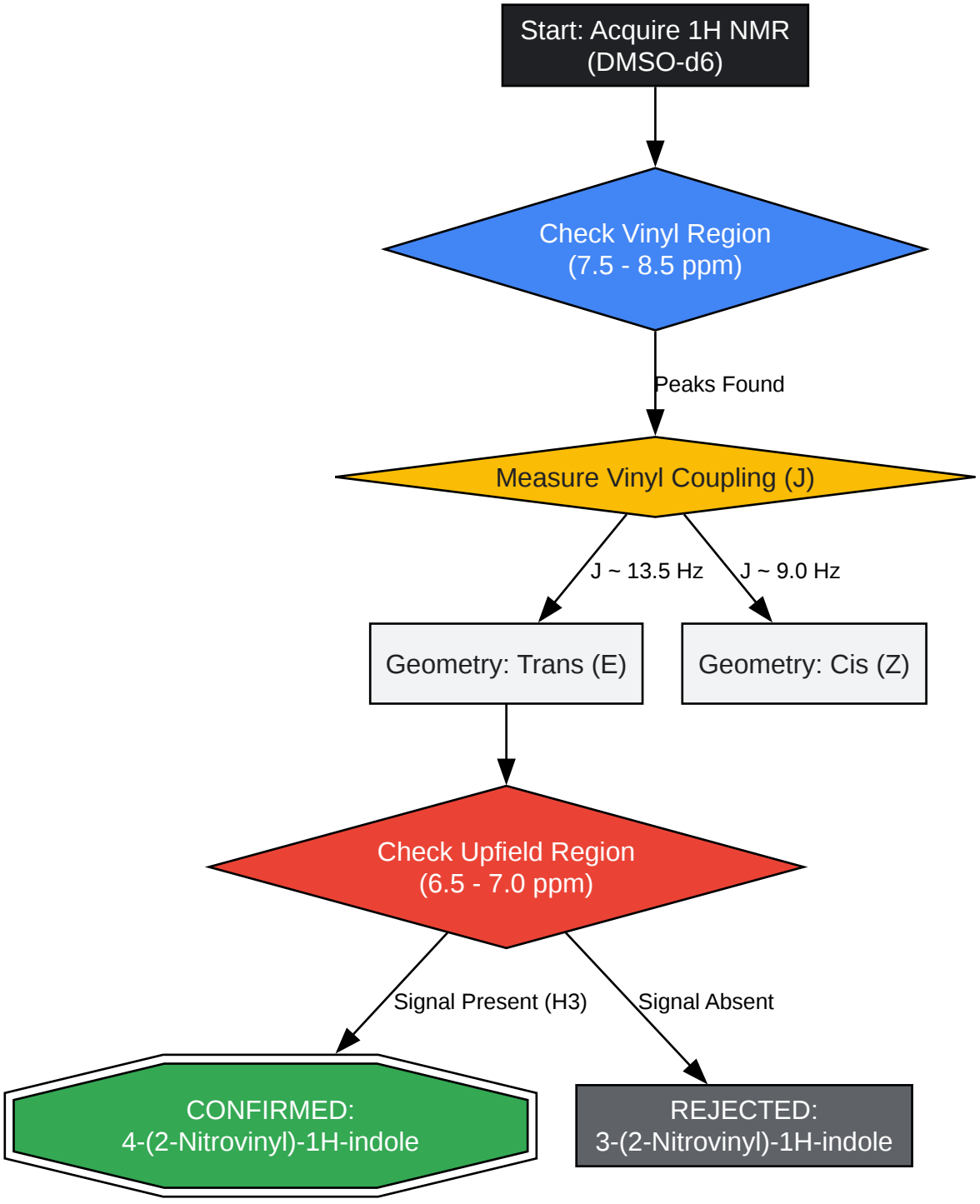
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- Critical Step: Manually phase the spectrum to ensure the base of the large vinyl doublets is flat; this ensures accurate integration.

Part 4: Structural Assignment Logic (Visualization)

The following diagram illustrates the decision tree for confirming the 4-isomer over the 3-isomer.

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Figure 1: Logical decision tree for the structural validation of **4-(2-nitrovinyl)-1H-indole**, distinguishing it from geometric and regio-isomers.

Part 5: References

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Sources

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